

A Technical Guide to Nonanoyl Chloride: Molecular Structure, Properties, and Experimental Protocols

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Compound of Interest

Compound Name: Nonanoyl chloride

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Introduction

Nonanoyl chloride, also known as pelargonyl chloride, is a linear acyl chloride with a nine-carbon chain. It serves as a highly versatile and reactive intermediate in organic synthesis. Its utility is primarily derived from the electrophilic carbonyl carbon, which readily undergoes nucleophilic acyl substitution. This reactivity makes it an essential building block in the production of a wide range of chemical compounds, including esters, amides, and other derivatives.[1][2] These products find applications in diverse fields such as pharmaceuticals, agrochemicals, surfactants, and specialty chemicals like flavoring agents and fragrances.[2] This technical guide provides a comprehensive overview of **nonanoyl chloride**'s molecular structure, physicochemical properties, synthesis, and key experimental protocols for its handling and characterization.

Molecular Structure and Identification

Nonanoyl chloride consists of a nine-carbon acyl group bonded to a chlorine atom. The presence of the electron-withdrawing chlorine atom makes the carbonyl carbon highly susceptible to nucleophilic attack.

Table 1: Chemical Identifiers for **Nonanoyl Chloride**

Identifier	Value
IUPAC Name	nonanoyl chloride[3]
CAS Number	764-85-2[1]
Chemical Formula	C ₉ H ₁₇ ClO
Linear Formula	CH ₃ (CH ₂) ₇ COCl
SMILES	CCCCCCCCC(=O)Cl
InChI	InChI=1S/C9H17ClO/c1-2-3-4-5-6-7-8-9(10)11/h2-8H2,1H3
InChIKey	NTQYXUJLILNTFH-UHFFFAOYSA-N
Common Synonyms	Pelargonyl chloride, Nonanoic acid chloride, Pelargonic acid chloride, n-Nonanoyl chloride

Physicochemical Properties

Nonanoyl chloride is a colorless to pale yellow liquid with a characteristic pungent odor. It is highly reactive with water and moisture-sensitive. Its physical properties are summarized in the table below.

Table 2: Physicochemical Data for **Nonanoyl Chloride**

Property	Value
Molecular Weight	176.68 g/mol
Appearance	Colorless to light yellow liquid
Density	0.94 g/cm ³ at 20 °C
Melting Point	-60.5 °C
Boiling Point	108-110 °C at 29 hPa
Flash Point	99 °C
Vapor Pressure	0.2 hPa at 20 °C
Solubility	Soluble in organic solvents like ether and chloroform; reacts with water.

Chemical Reactivity and Synthesis

The primary reactivity of **nonanoyl chloride** is centered on nucleophilic acyl substitution at the carbonyl carbon. It reacts vigorously with various nucleophiles.

- Hydrolysis: It readily reacts with water to form nonanoic acid and hydrogen chloride gas.
- Alcoholysis: Reaction with alcohols yields the corresponding nonanoate esters.
- Aminolysis: Reaction with ammonia, primary, or secondary amines produces nonanamides.

The most common laboratory synthesis of **nonanoyl chloride** involves the reaction of nonanoic acid with a chlorinating agent, such as thionyl chloride (SOCl₂). This reaction is efficient as the byproducts, sulfur dioxide (SO₂) and hydrogen chloride (HCl), are gaseous, which helps to drive the reaction to completion.

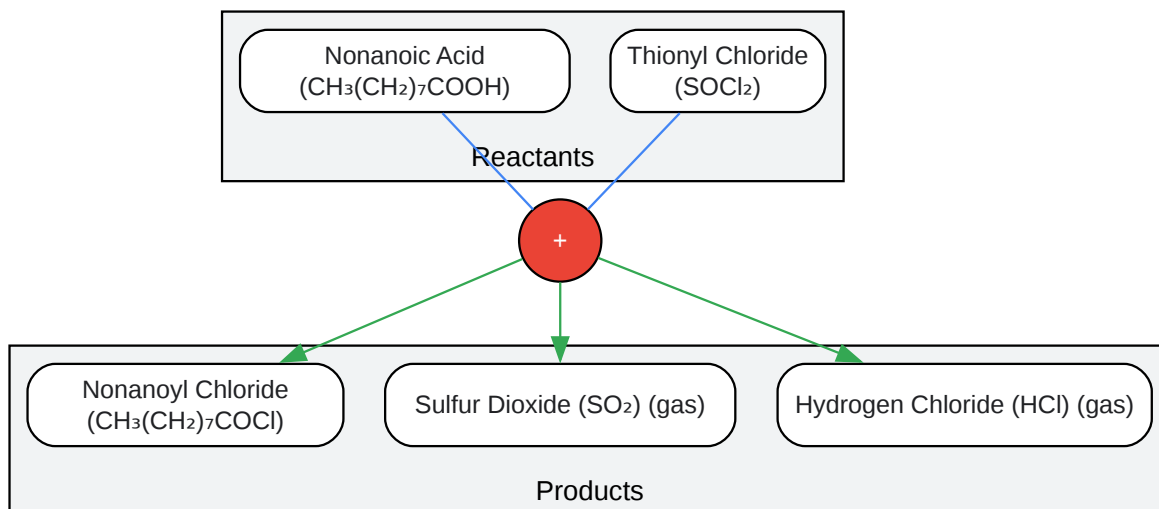


Diagram 1: Synthesis of Nonanoyl Chloride

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Caption: Synthesis of **Nonanoyl Chloride** via reaction with Thionyl Chloride.

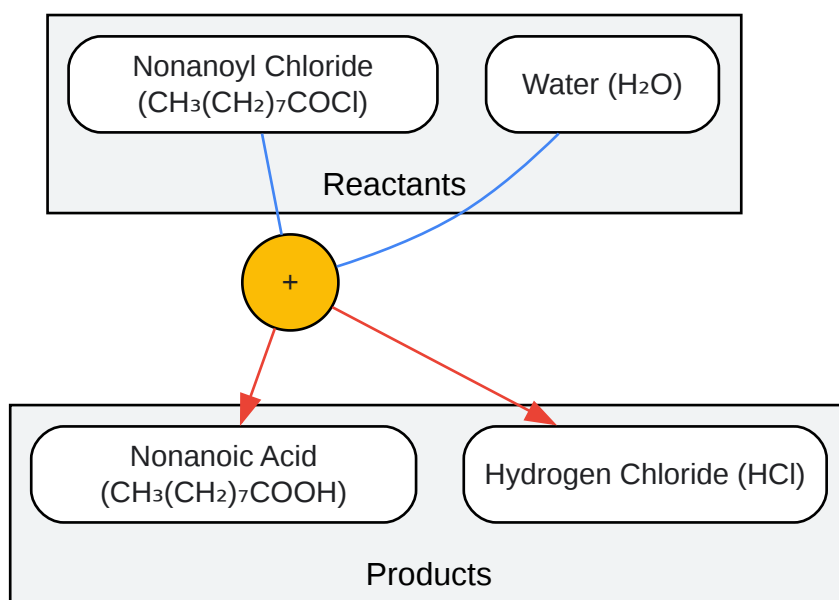


Diagram 2: Hydrolysis of Nonanoyl Chloride

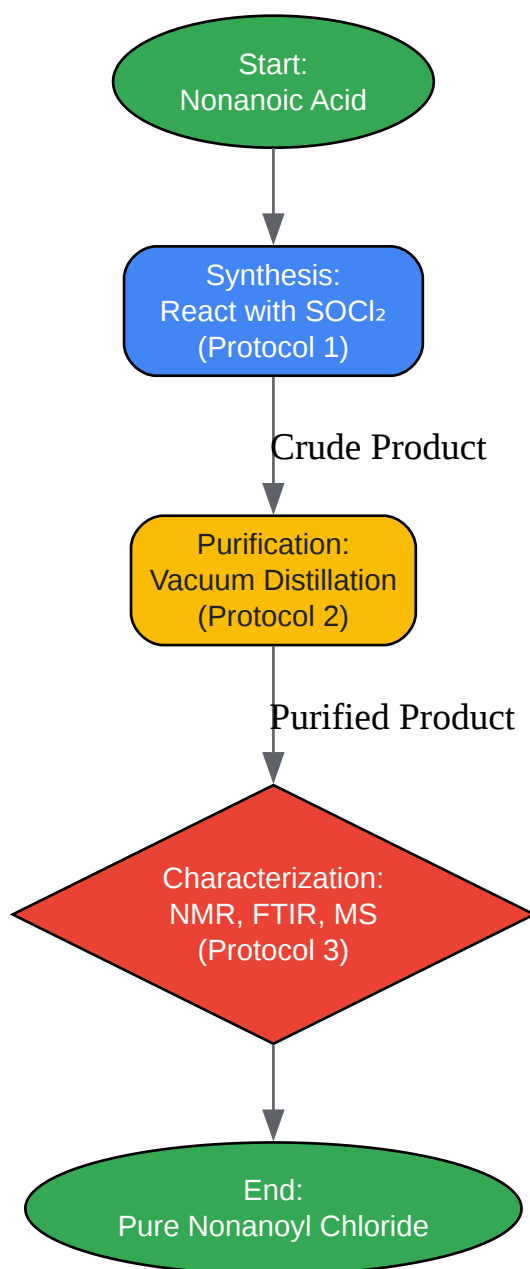


Diagram 3: Experimental Workflow

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